

Nemadectin Beta: A Comparative Guide to Anthelmintic Activity in Diverse Host Species

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Compound of Interest

Compound Name: *Nemadectin beta*

Cat. No.: *B1250613*

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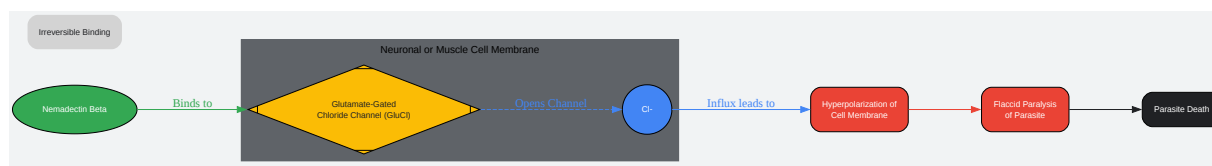
For Researchers, Scientists, and Drug Development Professionals

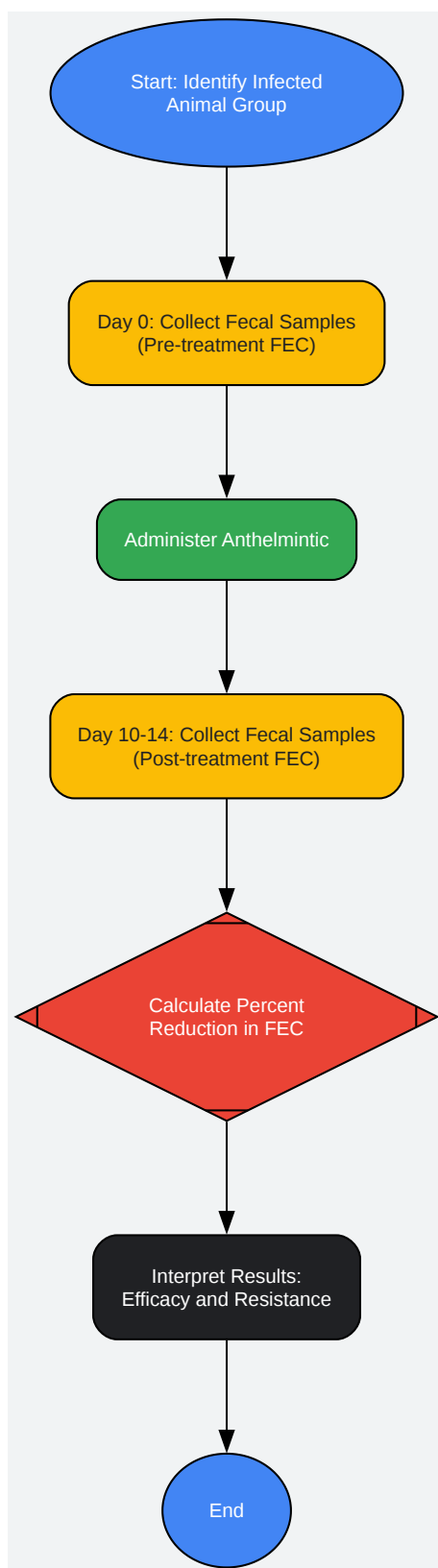
This guide provides an objective comparison of the anthelmintic performance of **nemadectin beta** against other commercially available alternatives. The information presented is collated from publicly available experimental data to assist researchers, scientists, and drug development professionals in their evaluation of this compound.

Nemadectin beta, a member of the milbemycin family of macrocyclic lactones, demonstrates broad-spectrum endectocidal and nematocidal activity.[1] Like other macrocyclic lactones, its primary mode of action is the disruption of neurotransmission in invertebrates.[2]

Mechanism of Action: Targeting Glutamate-Gated Chloride Channels

Nemadectin beta, along with other macrocyclic lactones, exerts its anthelmintic effect by targeting glutamate-gated chloride channels (GluCl_s) in the nerve and muscle cells of nematodes and arthropods.[3] These channels are generally absent in vertebrates, providing a margin of safety for the host animal.[4] The binding of **nemadectin beta** to these channels is essentially irreversible, leading to a prolonged influx of chloride ions.[3] This influx causes hyperpolarization of the cell membrane, resulting in flaccid paralysis and eventual death of the parasite due to starvation.[5]





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References

- 1. mpi.govt.nz [mpi.govt.nz]
- 2. Efficacy and Safety of Anthelmintics Tested against Taenia solium Cysticercosis in Pigs | PLOS Neglected Tropical Diseases [journals.plos.org]
- 3. researchportal.bath.ac.uk [researchportal.bath.ac.uk]
- 4. PDB-101: Molecule of the Month: Glutamate-gated Chloride Receptors [pdb101.rcsb.org]
- 5. Effects of glutamate and ivermectin on single glutamate-gated chloride channels of the parasitic nematode H. contortus | PLOS Pathogens [journals.plos.org]
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